

Application Notes and Protocols for 5-Methyl-3-heptene

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Compound of Interest

Compound Name: 5-Methyl-3-heptene

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **5-Methyl-3-heptene**. The information is compiled to ensure the safety of laboratory personnel and the integrity of the chemical.

Chemical and Physical Properties

5-Methyl-3-heptene is a flammable liquid. Its physical and chemical properties are summarized in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆	[1][2]
Molecular Weight	112.21 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Boiling Point	115.24 °C (estimated)	[3]
Flash Point	11.90 °C (53.00 °F) (estimated)	[3]
Specific Gravity	0.71	[2]
Vapor Pressure	22.796 mmHg @ 25 °C (estimated)	[3]
Water Solubility	12.35 mg/L @ 25 °C (estimated)	[3]
Purity	Min. 98.0% (GC)	[2]

Health and Safety Hazards

5-Methyl-3-heptene is classified as a highly flammable liquid and vapor[1]. It may cause skin irritation, and vapor inhalation can lead to irritation of the nasal and respiratory passages, headache, dizziness, nausea, and central nervous system depression[4].

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor[1].

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking[5].
- P233: Keep container tightly closed[5].
- P240: Ground and bond container and receiving equipment[5].

- P241: Use explosion-proof electrical/ventilating/lighting equipment[5].
- P242: Use non-sparking tools[5].
- P243: Take action to prevent static discharges[5].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[6].
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower[5].
- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish[5].
- P403+P235: Store in a well-ventilated place. Keep cool[5].
- P501: Dispose of contents/container to an approved waste disposal plant[5].

Experimental Protocols

3.1. General Handling Protocol

- Work Area: Conduct all work with **5-Methyl-3-heptene** in a well-ventilated area, preferably within a certified chemical fume hood[4].
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield[4].
 - Hand Protection: Wear compatible chemical-resistant gloves. Inspect gloves for integrity before each use[4].
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.
- Dispensing:
 - Use only non-sparking tools and equipment[5].

- Ground and bond all containers and receiving equipment to prevent static discharge[5].
- Avoid breathing vapors[4].
- Heating: This substance is heat-sensitive[2]. Avoid direct heating. If heating is necessary, use a water bath or heating mantle with precise temperature control. Keep away from open flames and other ignition sources[5].

3.2. Storage Protocol

- Container: Store in a tightly closed container[5].
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition[5].
- Incompatible Materials: Keep away from strong oxidizing agents, bases, and strong reducing agents[5].
- Storage Temperature: Store in a cool place[5].

3.3. Spill and Emergency Procedures

- Small Spills:
 - Eliminate all ignition sources.
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Place the contaminated material in a sealed, labeled container for disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Contact emergency services.
 - Prevent the spill from entering drains or waterways.

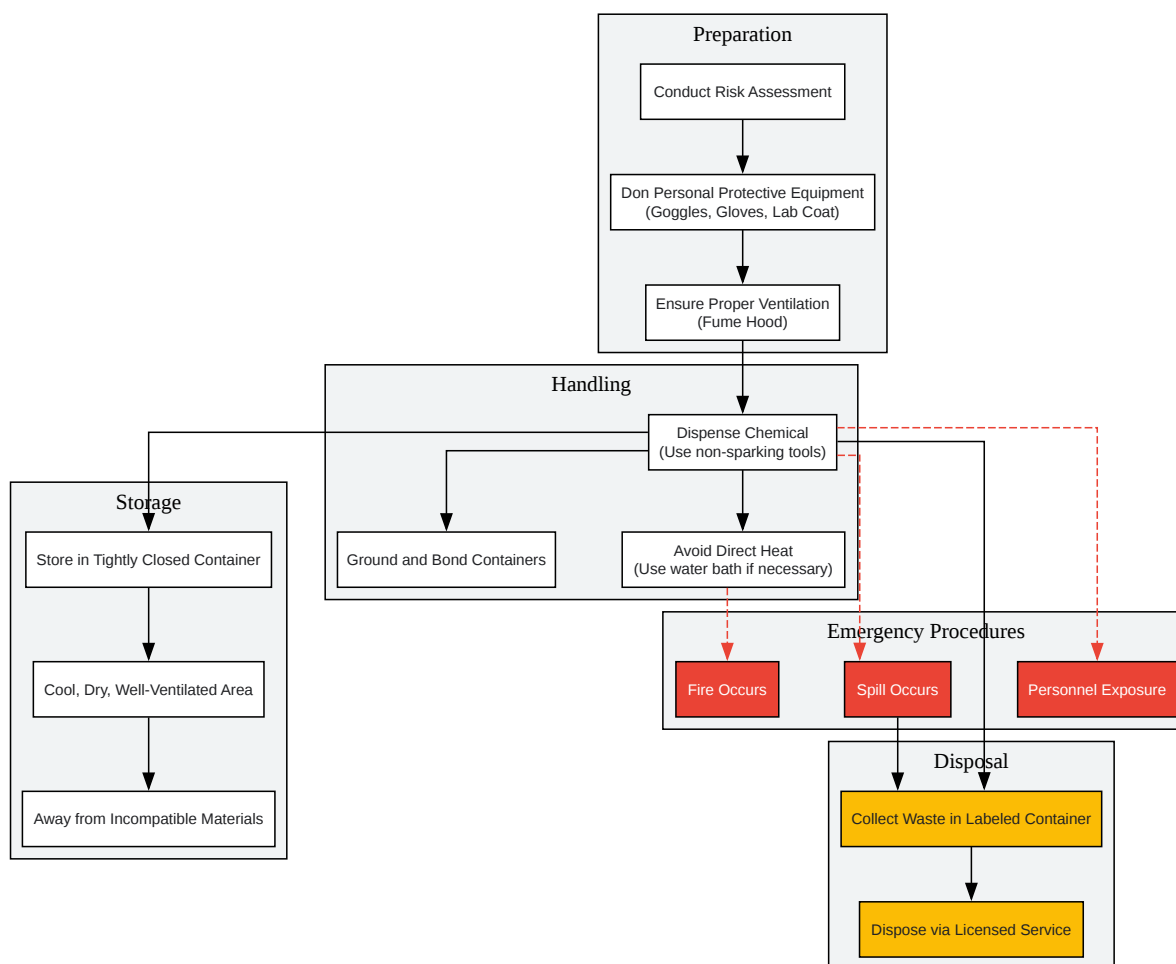
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician[6].
 - Skin Contact: Wash off with soap and plenty of water. Consult a physician[6].
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[6].
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Consult a physician[4][6].

3.4. Disposal Protocol

Dispose of **5-Methyl-3-heptene** and its containers in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material[5]. Do not allow the product to enter drains[6].

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **5-Methyl-3-heptene**.



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Caption: Workflow for Safe Handling and Storage of **5-Methyl-3-heptene**.

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